4,5-Dimethyl-2,3-dihydrofuran vs Sotolon structural differences

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Compound of Interest

Compound Name:	*4,5-Dimethyl-2,3-dihydrofuran*
CAS No.:	*1487-16-7*
Cat. No.:	*B3187323*

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An In-depth Technical Guide on the Core Structural Differences: **4,5-Dimethyl-2,3-dihydrofuran** vs. Sotolon

Executive Summary

In the realm of heterocyclic chemistry, subtle variations in molecular architecture can lead to profound differences in chemical behavior, physical properties, and biological activity. This guide provides a detailed comparative analysis of two structurally related furan derivatives: **4,5-Dimethyl-2,3-dihydrofuran** and 3-Hydroxy-4,5-dimethylfuran-2(5H)-one, the latter widely known as Sotolon. While both molecules share a five-membered oxygen-containing ring and dimethyl substitution, their core structures are fundamentally distinct. Sotolon is a highly functionalized lactone (a cyclic ester) and a potent, commercially significant aroma compound.[1][2] In contrast, **4,5-Dimethyl-2,3-dihydrofuran** is a simpler cyclic ether. This technical whitepaper will dissect these structural dissimilarities, exploring their impact on physicochemical properties and sensory profiles, and will outline definitive analytical methodologies for their differentiation, providing researchers and drug development professionals with a comprehensive reference.

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Introduction to the Compounds

Sotolon (3-Hydroxy-4,5-dimethylfuran-2(5H)-one)

Sotolon (CAS No. 28664-35-9) is a butenolide lactone renowned for its extremely potent and complex aroma profile.[1][3] At high concentrations, it exhibits a characteristic fenugreek or curry-like scent, which transforms into pleasant notes of maple syrup, caramel, and burnt sugar upon dilution.[4] This dual sensory nature makes it a valuable component in the flavor and fragrance industry.[2] Sotolon is a naturally occurring compound found in a variety of products, including fenugreek seeds, aged spirits like rum and sake, flor sherry, and roasted tobacco.[1] Its formation is often linked to the Maillard reaction and degradation of specific precursors, such as 4-hydroxy-L-isoleucine.[5] Sotolon is also clinically significant as the key compound responsible for the characteristic odor in the urine of individuals with maple syrup urine disease (MSUD).[1]

4,5-Dimethyl-2,3-dihydrofuran

4,5-Dimethyl-2,3-dihydrofuran is a heterocyclic compound belonging to the dihydrofuran class. Unlike the extensively studied Sotolon, it is not primarily known for potent sensory properties and is less documented in flavor chemistry literature. Its structure represents a more fundamental dihydrofuran scaffold, characterized by a single ether linkage within the five-membered ring and a double bond between carbons 2 and 3. Its properties are primarily dictated by the cyclic ether and alkene functional groups, making it significantly less polar and reactive in different ways compared to Sotolon.

Core Structural Analysis

The fundamental differences between the two molecules are immediately apparent from their chemical structures. Sotolon is a highly oxidized and functionalized derivative compared to the basic dihydrofuran skeleton.

Molecular Structure Visualization

The distinct arrangement of atoms and functional groups is visualized below.

Caption: 2D chemical structures of **4,5-Dimethyl-2,3-dihydrofuran** and Sotolon.

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Comparative Breakdown of Structural Features

A side-by-side comparison highlights the stark contrasts stemming from their respective functional groups and saturation patterns.

Feature	4,5-Dimethyl-2,3-dihydrofuran	Sotolon
Chemical Formula	$C_6H_{10}O$	$C_6H_8O_3$[6]
Molar Mass	98.14 g/mol	128.13 g/mol [6]
Core Heterocycle	Dihydrofuran	Furan-2(5H)-one (Butenolide) [1]
Key Functional Groups	Cyclic Ether, Alkene	Lactone (Cyclic Ester), Enol (Alkene + Hydroxyl), Ketone
Position of Unsaturation	C2 = C3	C3 = C4
Oxygen Atoms	One (in-ring ether)	Three (ether, carbonyl, hydroxyl)
Chirality	Chiral center at C5	Chiral center at C5

Impact of Structural Differences on Physicochemical Properties

The variance in functional groups directly governs the physical and chemical behavior of these molecules.

- Polarity, Solubility, and Boiling Point: Sotolon possesses a carbonyl (C=O) and a hydroxyl (-OH) group, both of which are highly polar and capable of hydrogen bonding. This results in significantly higher polarity and water solubility (47.79 g/L) compared to **4,5-Dimethyl-2,3-dihydrofuran**, which only has a less polar ether group.[6] Consequently, Sotolon has a much higher boiling point (approx. 184 °C) than would be expected for the non-polar dihydrofuran.[1]

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- Acidity: The hydroxyl group at the C3 position of Sotolon is part of an enol system, making the proton moderately acidic (estimated pKa of 7.75).[6] This acidity is a key feature, allowing it to exist in anionic form under basic conditions. **4,5-Dimethyl-2,3-dihydrofuran** lacks any acidic protons.

- Sensory Properties: The specific arrangement of the lactone and enol functional groups in Sotolon is critical for its interaction with olfactory receptors, giving it a potent and distinct aroma.[7] The less functionalized structure of **4,5-Dimethyl-2,3-dihydrofuran** does not confer such strong aromatic properties.

Analytical Methodologies for Differentiation

Distinguishing between these two compounds in a laboratory setting is straightforward due to their significant structural and mass differences.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the premier technique for separating and identifying volatile compounds like these.

- Gas Chromatography (GC): Due to its higher polarity and boiling point, Sotolon will have a significantly longer retention time on a standard non-polar or semi-polar GC column compared to the more volatile **4,5-Dimethyl-2,3-dihydrofuran**.

- Mass Spectrometry (MS): The mass spectra will be definitive.

  - Sotolon: Will show a molecular ion (M^+) peak at m/z 128. Its fragmentation pattern will include characteristic losses of CO (m/z 100) and other fragments related to the lactone ring. The product ion at m/z 55.0 from the precursor ion at m/z 128.9 is often used for detection in tandem mass spectrometry.[8]

  - **4,5-Dimethyl-2,3-dihydrofuran**: Will show a molecular ion (M^+) peak at m/z 98. Its fragmentation will be typical of a cyclic ether, likely involving ring-opening and loss of alkyl fragments.

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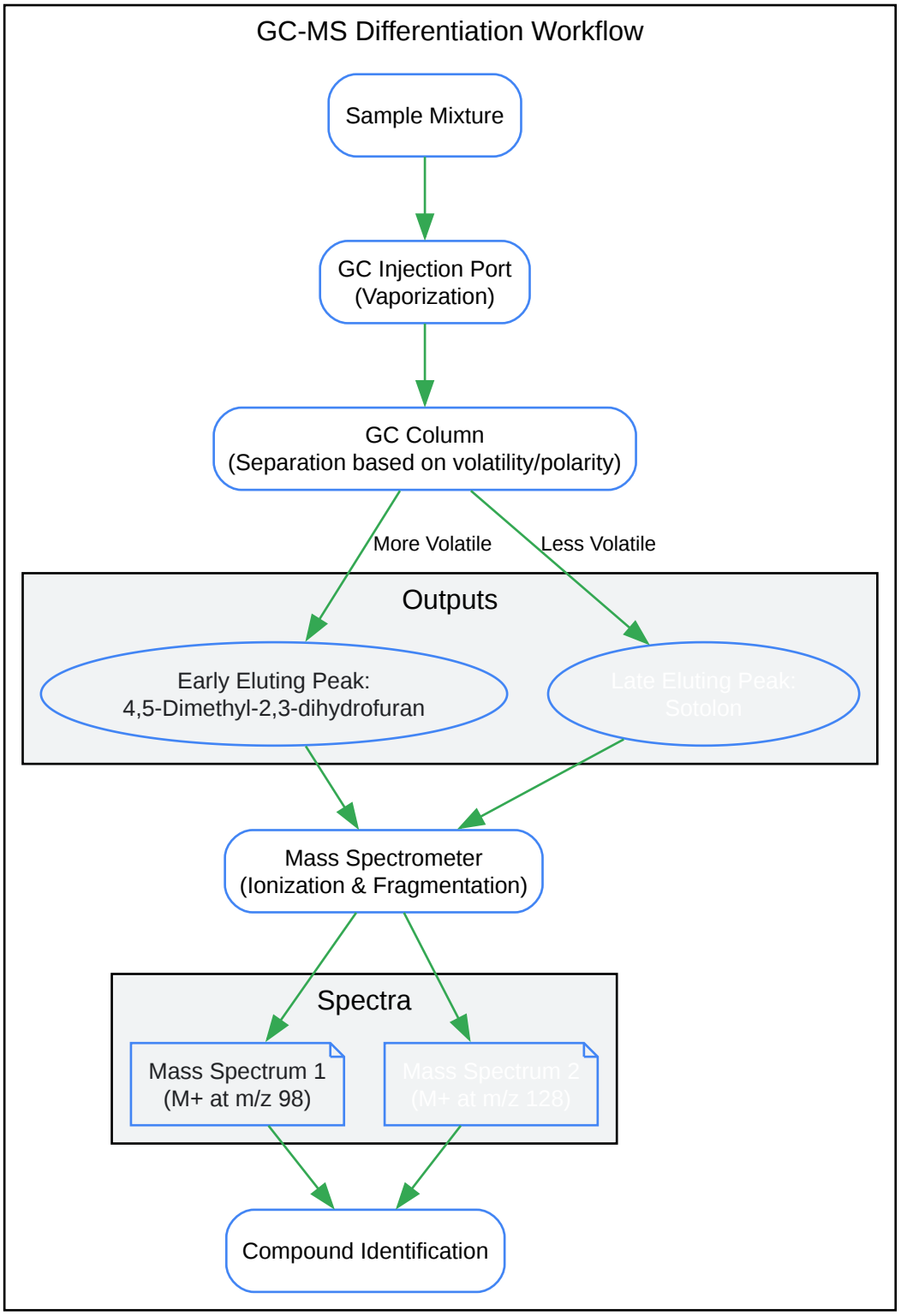

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Caption: GC-MS workflow for separating and identifying the two compounds.

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Spectroscopic Methods

- Sample Preparation: Dissolve an accurately weighed sample (5-10 mg) of the compound or mixture in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube.
- Instrument Setup: Place the sample in the NMR spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- ^{1}H NMR Acquisition: Acquire a proton NMR spectrum. Key distinguishing signals will be the enolic proton of Sotolon (typically a broad singlet in a downfield region) and the distinct chemical shifts of the methyl and methine protons.
- ^{13}C NMR Acquisition: Acquire a carbon-13 spectrum. The most definitive signal will be the carbonyl carbon of the lactone in Sotolon, appearing far downfield (typically >170 ppm).
- Data Analysis: Process the spectra (Fourier transform, phase correction, baseline correction) and integrate the signals. Compare the chemical shifts and coupling patterns to reference spectra for unambiguous identification.

A simple IR spectrum can readily differentiate the two.

- Sotolon: Will exhibit a strong, sharp absorption band for the C=O stretch of the lactone (around 1700-1750 cm^{-1}) and a broad absorption band for the O-H stretch of the enol (around 3200-3600 cm^{-1}).
- **4,5-Dimethyl-2,3-dihydrofuran**: Will lack the aforementioned C=O and O-H bands but will show a characteristic C-O-C stretching vibration for the ether group (around 1050-1150 cm^{-1}).

Conclusion

While the names **4,5-Dimethyl-2,3-dihydrofuran** and Sotolon (4,5-Dimethyl-3-hydroxy-2,5-dihydrofuran-2-one) suggest a close relationship, they represent compounds with vastly different chemical identities. The presence of a lactone and an enol moiety in Sotolon, versus a simple cyclic ether structure in **4,5-Dimethyl-2,3-dihydrofuran**, creates a cascade of differences. These manifest in their polarity, boiling points, acidity, and most notably, their

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sensory impact, where Sotolon stands out as a globally important flavor and aroma compound. Their differentiation is readily achieved through standard analytical techniques such as GC-MS and spectroscopy, which provide unambiguous fingerprints based on their unique molecular weights, fragmentation patterns, and functional groups.

References

- The Factory To Provide 4 5-Dimethyl-3-hydroxy-2 5-dihydrofuran-2-one Cas 28664-35-9. (n.d.). LookChem. Retrieved February 3, 2026, from [Link]
- Sotolon (CAS 28664-35-9): Odor profile, Properties, & IFRA compliance. (n.d.). Scent.vn. Retrieved February 3, 2026, from [Link]
- Determination of sotolon, sotolon precursors, and minerals in Okinawan awamori. (2025). Journal of Bioscience and Bioengineering. Retrieved February 3, 2026, from [Link]
- Preparation of 4-hydroxy-2,5-dimethyl-2,3-dihydrofuran-3-one. (2008). Google Patents.
- Sotolon. (n.d.). Wikipedia. Retrieved February 3, 2026, from [Link]
- Sotolon | C6H8O3. (n.d.). PubChem. Retrieved February 3, 2026, from [Link]
- Flavor Bites: Sotolon. (2016). Perfumer & Flavorist. Retrieved February 3, 2026, from [Link]
- Sotolon. (n.d.). chemeurope.com. Retrieved February 3, 2026, from [Link]
- Formation of 3-Hydroxy-4,5-dimethyl-2(5H)-furanone (Sotolone) from 4-Hydroxy-L-isoleucine and 3-Amino-4,5-dimethyl-3,4-dihydro-2(5H)-furanone. (1998). Journal of Agricultural and Food Chemistry. Retrieved February 3, 2026, from [Link]
- caramel furanone solution, 28664-35-9. (n.d.). The Good Scents Company. Retrieved February 3, 2026, from [Link]
- 4,5-Dimethyl-3-hydroxy-2,5-dihydro-2-furanone, (-)- | C6H8O3. (n.d.). PubChem. Retrieved February 3, 2026, from [Link]
- Sotolon | CAS#:28664-35-9. (n.d.). Chemsrc. Retrieved February 3, 2026, from [Link]

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- Furan, 4,5-diethyl-2,3-dihydro-2,3-dimethyl- | C10H18O. (n.d.). PubChem. Retrieved February 3, 2026, from [Link]
- 4,5-Dimethyl-3-hydroxy-2,5-dihydrofuran-2-one. (2018). SIELC Technologies. Retrieved February 3, 2026, from [Link]

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Sources

- 1. Sotolon - Wikipedia [en.wikipedia.org]
- 2. perfumerflavorist.com [perfumerflavorist.com]
- 3. Sotolon [chemeurope.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. imreblank.ch [imreblank.ch]
- 6. scent.vn [scent.vn]
- 7. 4,5-Dimethyl-3-hydroxy-2,5-dihydrofuran-2-one CAS#: 28664-35-9 [m.chemicalbook.com]
- 8. researchgate.net [researchgate.net]
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